

Technical Support Center: 1,3-Dinitrolycerin-d5 Analysis

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Compound of Interest

Compound Name: 1,3-Dinitrolycerin-d5

Cat. No.: B12387570

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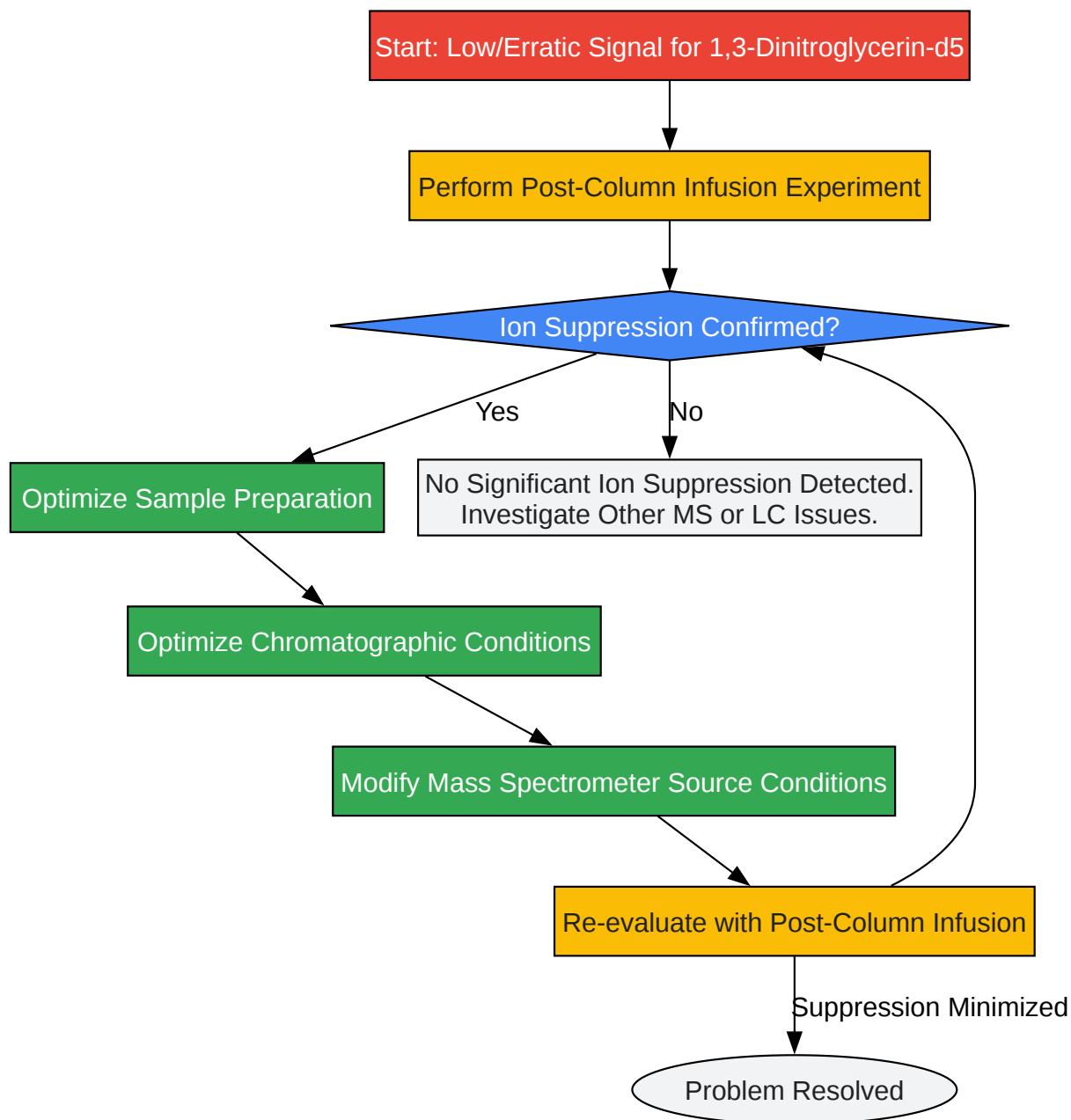
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in minimizing ion suppression during the analysis of **1,3-Dinitrolycerin-d5** by liquid chromatography-mass spectrometry (LC-MS).

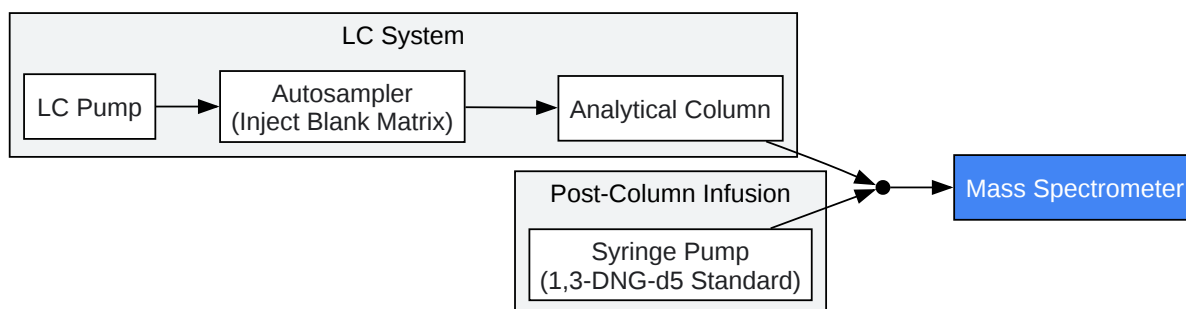
Troubleshooting Guide

Low or inconsistent signal intensity for **1,3-Dinitrolycerin-d5**, a stable isotope-labeled internal standard, is a primary indicator of ion suppression. Ion suppression occurs when co-eluting matrix components interfere with the ionization of the analyte in the mass spectrometer's ion source, leading to a reduced signal.^{[1][2][3]} Since **1,3-Dinitrolycerin-d5** is designed to co-elute with the non-labeled analyte, it is susceptible to the same sources of ion suppression. Significant signal variability suggests that the concentration or composition of these interfering substances differs between samples.

Problem: Low or Erratic Signal Intensity for 1,3-Dinitrolycerin-d5

Below is a logical workflow to diagnose and mitigate ion suppression.





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References

- 1. chromatographyonline.com [chromatographyonline.com]
- 2. Ion suppression (mass spectrometry) - Wikipedia [en.wikipedia.org]
- 3. ovid.com [ovid.com]
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